

# Comparative Olfactory Guide: Undec-3-en-6-one vs. -Ionone[1]

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *Undec-3-en-6-one*

CAS No.: 821799-91-1

Cat. No.: B14216805

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## Executive Summary

This guide contrasts

-Ionone, the industry-standard benchmark for violet/woody odorants, with **Undec-3-en-6-one**, a linear unsaturated ketone analogue.[1] The comparison highlights the critical role of molecular cyclization in olfactory perception. While

-Ionone exhibits a characteristic floral-woody profile driven by its cyclohexene ring and conjugated enone system, **Undec-3-en-6-one** serves as a linear structural probe, exhibiting a distinct profile dominated by green, fatty, and metallic nuances typical of acyclic unsaturated ketones.[1]

## Chemical Structure & Physicochemical Properties[2][3][4][5][6][7]

The fundamental difference lies in the topology:

-Ionone is bicyclic (effective) due to the ring, whereas **Undec-3-en-6-one** is acyclic.[1] This conformational freedom vs. rigidity dictates receptor binding affinity.

**Table 1: Physicochemical Comparison**

Feature	-Ionone	Undec-3-en-6-one
CAS Number	127-41-3	10522-37-9 (isomer generic) / Research
IUPAC Name	(E)-4-(2,6,6-Trimethyl-2-cyclohexen-1-yl)-3-buten-2-one	(E)-Undec-3-en-6-one
Molecular Formula		
Molecular Weight	192.30 g/mol	168.28 g/mol
Structure Type	Cyclic -Unsaturated Ketone	Linear -Unsaturated Ketone
LogP (Predicted)	~3.7 - 4.0	~3.5 - 3.8
Vapor Pressure	0.006 mmHg @ 25°C	~0.08 mmHg @ 25°C (Est.) <sup>[1]</sup> <sup>[2]</sup>
Odor Threshold	Very Low (~0.4 ppb in air)	Moderate to High (Est. >10 ppb)

## Olfactory Profile Analysis

### -Ionone: The Cyclic Benchmark

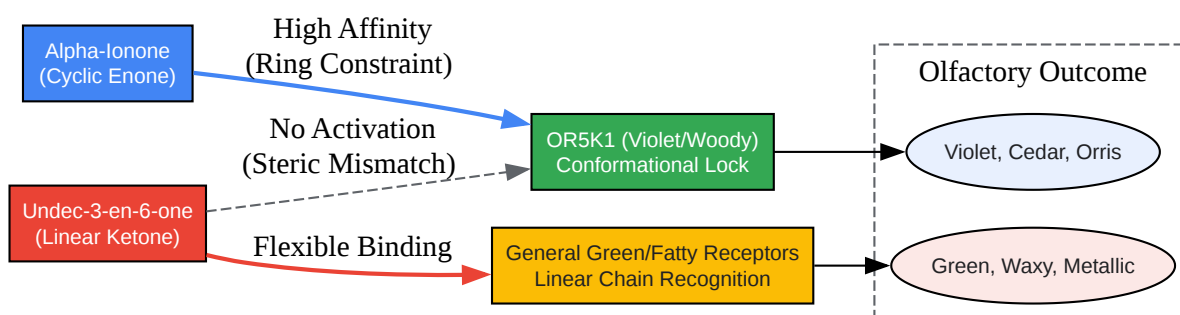
- Primary Descriptors: Violet flower, woody (cedar-like), raspberry, orris root.<sup>[1]</sup>
- Mechanism: The specific "violet" character arises from the trimethylcyclohexene ring interacting with the enone side chain. The -isomer (double bond in the ring at C4-C5 position relative to the side chain) is sweeter and more floral than the -isomer.<sup>[1]</sup>

- Substantivity: High.[3][4][5] It acts as a middle-to-base note, providing volume and radiance. [1]

## Undec-3-en-6-one: The Linear Probe

- Primary Descriptors: Green, fatty, waxy, metallic, slightly fruity (pear/pineapple nuances).[1]
- Mechanism: Lacking the ring, this molecule cannot trigger the specific "ionone" receptors (OR5K1 type) in the same fashion. The linear chain with a mid-chain ketone and unsaturation typically yields "green-metallic" or "vegetative" notes, similar to Galbanum molecules or Undecavertol.
- Substantivity: Moderate. Higher volatility due to lower molecular weight and lack of bulky ring structure.

## Structure-Odor Relationship (SAR) Diagram



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Caption: SAR comparison showing how the cyclic constraint of

-ionone targets specific violet receptors, while the flexible linear **Undec-3-en-6-one** targets general green/fatty receptors.[1]

## Experimental Protocols

To objectively validate the olfactory differences, a Gas Chromatography-Olfactometry (GC-O) workflow is recommended.[1] This allows for the separation of the molecules from a mixture

and simultaneous chemical and sensory detection.

## Protocol: GC-O Comparative Evaluation

Objective: Determine the odor detection threshold and quality of **Undec-3-en-6-one** vs.

-Ionone in a controlled matrix.

Materials:

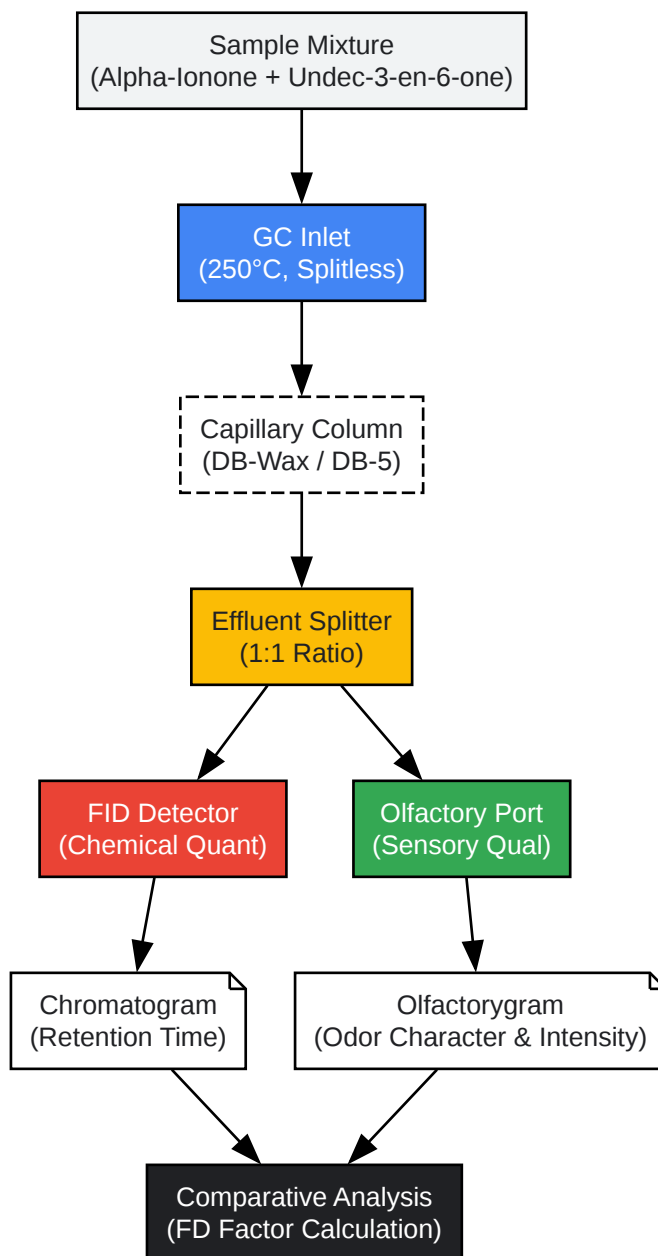
- GC System: Agilent 7890B or equivalent with FID and Olfactory Port (ODP).
- Column: DB-Wax (Polar) and DB-5 (Non-polar) for retention index verification.[\[1\]](#)
- Panel: 3-5 trained odor assessors.[\[1\]](#)

Workflow Steps:

- Sample Preparation: Prepare 1% dilutions of both analytes in Ethanol (HPLC Grade).
- Injection: Inject 1  
  
L splitless at 250°C.
- Separation:
  - Oven Program: 50°C (2 min)  
  
10°C/min  
  
240°C (5 min).
  - The effluent is split 1:1 between the FID (Flame Ionization Detector) and the Sniffing Port.
- Data Recording:
  - Fid Signal: Records retention time and peak area.
  - Olfactorygram: Assessors record the start, stop, intensity (0-5 scale), and descriptor of the odor event.[\[1\]](#)

- AEDA (Aroma Extract Dilution Analysis): Stepwise dilution (1:2, 1:4, etc.) to determine the Flavor Dilution (FD) Factor, correlating to potency.

## Experimental Workflow Diagram



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Caption: GC-O workflow for simultaneous chemical quantification and sensory evaluation of the two analytes.

## Synthesis & Stability Considerations

### -Ionone[1][7][9]

- Synthesis: Produced via the Pseudoionone route. Citral is condensed with acetone to form Pseudoionone (linear), which is then cyclized using an acid catalyst (e.g., Phosphoric acid). [1] The cyclization is the key step creating the violet odor.
- Stability: Susceptible to oxidation. Over time, it can discolor and develop "sour" off-notes if not stabilized with antioxidants (e.g., BHT).[1]

### Undec-3-en-6-one

- Synthesis: Can be synthesized via Grignard reaction or Aldol condensation variants targeting the specific chain length. For example, reacting a C4 aldehyde with a C7 ketone precursor, though specific isomer control requires catalytic directing.[1]
- Stability: As a linear enone, it is prone to polymerization or oxidation at the double bond, but generally lacks the specific discoloration issues associated with the conjugated ring system of ionones.[1]

## Conclusion

For researchers developing novel fragrances or studying olfaction:

- -Ionone remains the irreplaceable standard for violet/woody profiles due to its bicyclic shape matching specific receptor clefts.
- **Undec-3-en-6-one** acts as a negative control or a green/fatty modifier.[1] It demonstrates that merely having the same functional groups (alkene, ketone) without the ring constraint results in a completely different, often "vegetative," odor profile.[1]

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[1]

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